

Application Note: Live-Cell Imaging with 5-Tamra-DRVYIHP

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 5-Tamra-DRVYIHP

Cat. No.: B1150016

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Introduction

Live-cell imaging is a powerful technique for studying dynamic cellular processes in real-time. Fluorescently labeled probes, such as peptides conjugated to organic dyes, are invaluable tools for visualizing specific cellular components and activities. This document provides detailed application notes and protocols for the use of **5-Tamra-DRVYIHP**, a custom peptide probe, in live-cell imaging applications. 5-Tamra (5-Carboxytetramethylrhodamine) is a bright, photostable orange-red fluorophore, and when conjugated to the peptide sequence DRVYIHP, it allows for the investigation of the peptide's localization, trafficking, and potential interactions within living cells.^{[1][2][3]}

While the specific biological target and signaling pathway of the DRVYIHP peptide are proprietary, this document outlines a general framework for its application in studying a hypothetical G-protein coupled receptor (GPCR) activation pathway. The protocols and principles described herein are broadly applicable to live-cell imaging with other fluorescently labeled peptides.

Quantitative Data

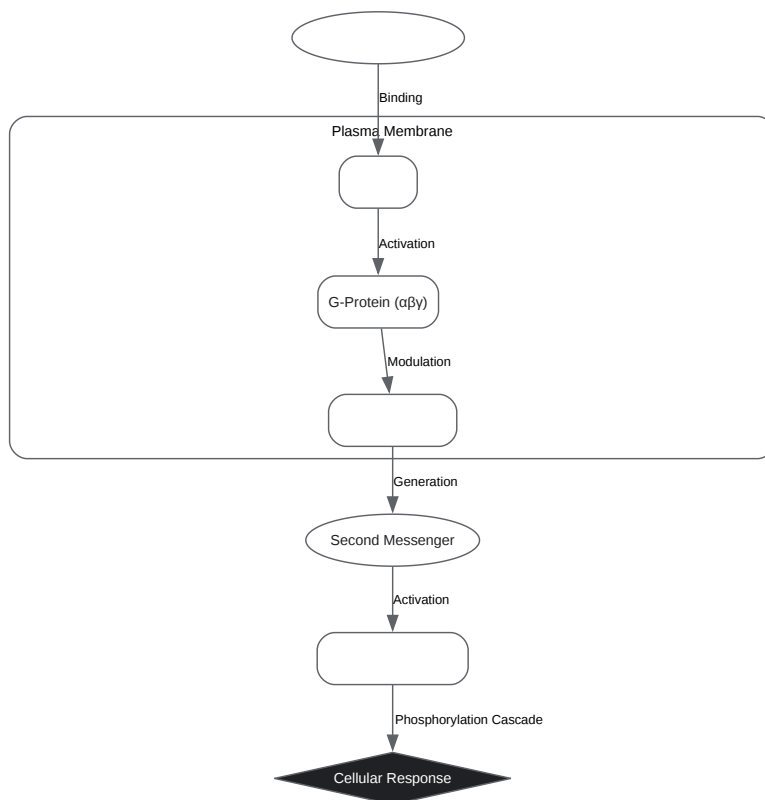
The photophysical properties of the 5-Tamra fluorophore are summarized in the table below. These properties are essential for setting up appropriate imaging parameters.

Property	Value	Reference
Excitation Maximum (λ_{ex})	~546 nm	[1][2][4][5]
Emission Maximum (λ_{em})	~579-580 nm	[1][2][4][5]
Molar Extinction Coefficient (ϵ)	~95,000 M ⁻¹ cm ⁻¹	[4][5]
Quantum Yield (Φ)	~0.1	[4][5]
Recommended Laser Line	532 nm or 561 nm	[4][5]
pH Sensitivity	Insensitive in physiological range	[1][2]
Solubility	DMSO, DMF, Methanol	[6]

Mandatory Visualizations

Hypothetical Signaling Pathway for DRVYIHP

The following diagram illustrates a hypothetical signaling pathway where the DRVYIHP peptide acts as a ligand for a G-protein coupled receptor (GPCR), leading to the activation of a downstream signaling cascade.

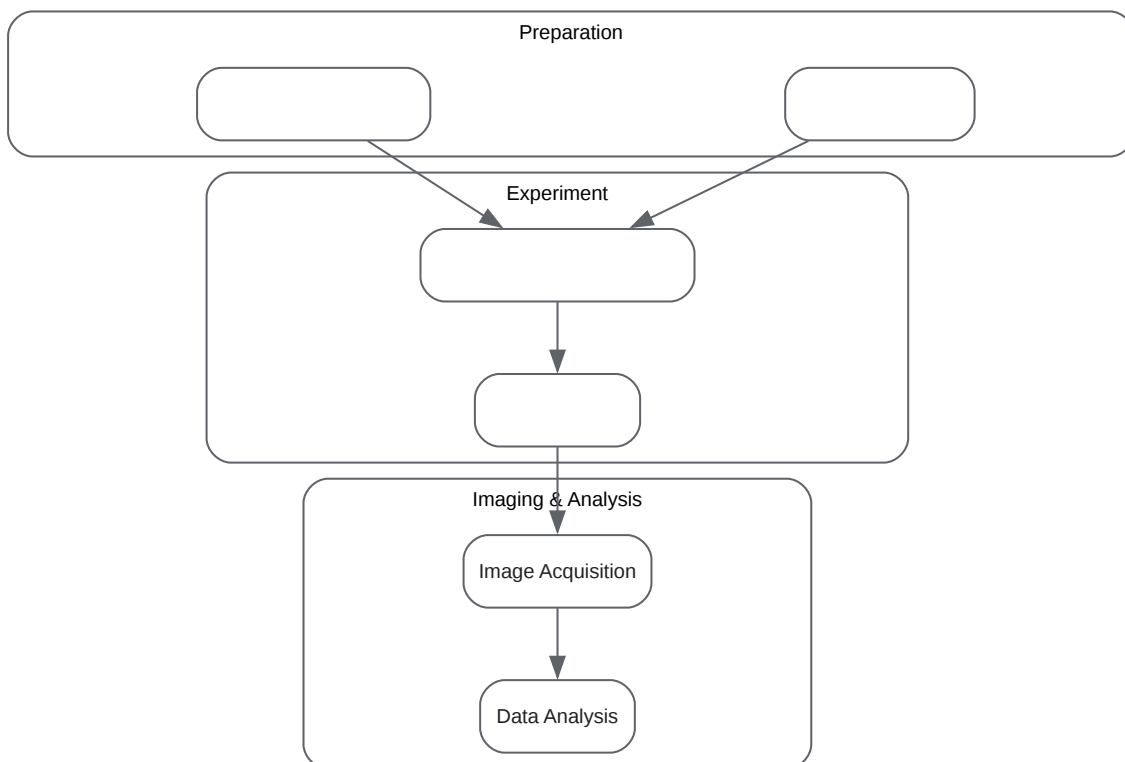


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Caption: Hypothetical GPCR signaling pathway activated by **5-Tamra-DRVYIHP**.

Experimental Workflow for Live-Cell Imaging

This diagram outlines the general workflow for a live-cell imaging experiment using **5-Tamra-DRVYIHP**.



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